

Application Notes: HZS60 for In Vitro Neuroprotection in Neuronal Cultures

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Compound of Interest

Compound Name: HZS60

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Audience: Researchers, scientists, and drug development professionals.

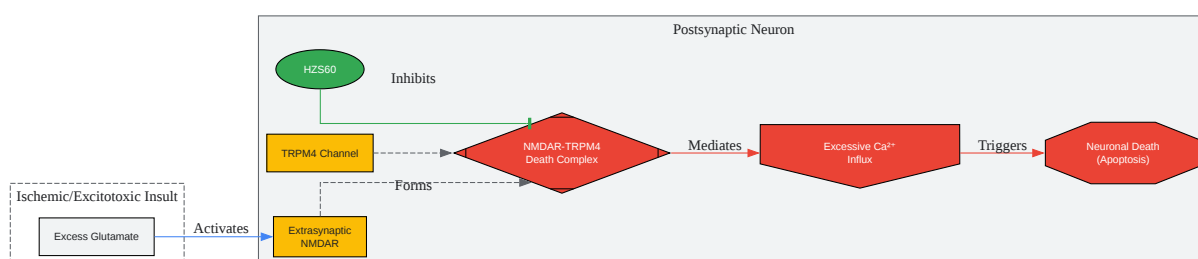
Introduction:

HZS60 is a novel, brain-penetrant small molecule designed to inhibit the protein-protein interaction between extrasynaptic N-methyl-D-aspartate receptors (NMDARs) and Transient Receptor Potential Melastatin 4 (TRPM4) channels. This interaction is pivotal in forming a death signaling complex implicated in the pathophysiology of ischemic stroke.^[1] By disrupting this complex, **HZS60** aims to provide significant neuroprotection against ischemic and excitotoxic insults. In preclinical studies using primary neurons, **HZS60** has demonstrated substantial protective effects against oxygen-glucose deprivation/reoxygenation (OGD/R) and NMDA-induced excitotoxicity, highlighting its potential as a therapeutic candidate for ischemic stroke.^[1]

These application notes provide detailed protocols for utilizing **HZS60** in in vitro primary neuronal culture models to assess its neuroprotective efficacy. The described experimental workflows are essential for researchers investigating novel neuroprotective compounds.

Signaling Pathway of HZS60-Mediated Neuroprotection

The following diagram illustrates the proposed mechanism of action for **HZS60** in preventing neuronal death following an excitotoxic or ischemic event.

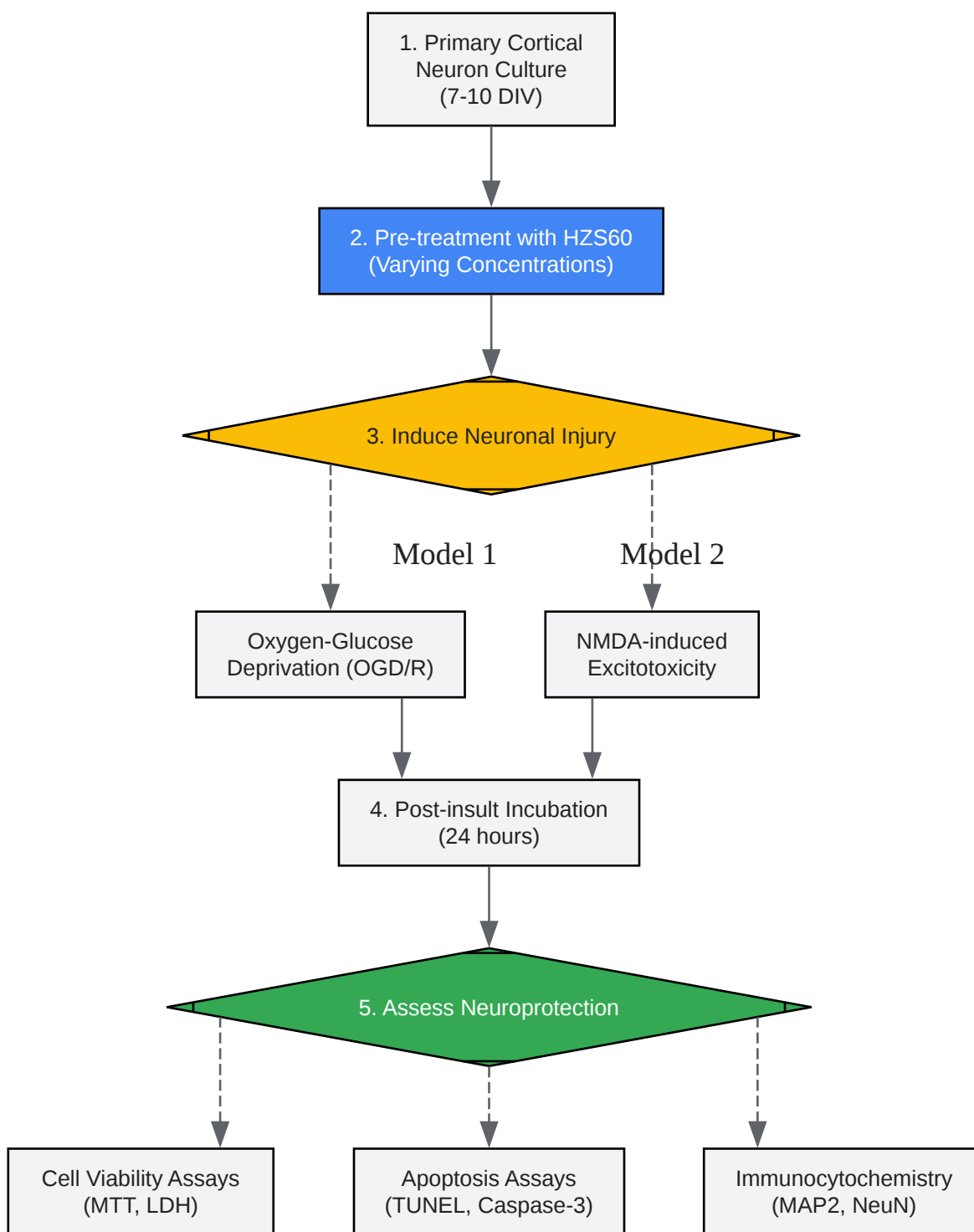


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Proposed mechanism of **HZS60** neuroprotection.

Experimental Workflow for Assessing HZS60 Neuroprotection

The general workflow for evaluating the neuroprotective effects of **HZS60** in primary neuronal cultures is depicted below.



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Workflow for **HZS60** in vitro efficacy testing.

Data Presentation

The following tables present hypothetical data summarizing the neuroprotective effects of **HZS60** against OGD/R and NMDA-induced toxicity.

Table 1: Effect of **HZS60** on Neuronal Viability Following Oxygen-Glucose Deprivation/Reoxygenation (OGD/R)

Treatment Group	HZS60 Conc. (μM)	Neuronal Viability (% of Control) (MTT Assay)	Cytotoxicity (% of Max Lysis) (LDH Assay)
Control (Normoxia)	0	100 ± 4.5	5.2 ± 1.1
OGD/R Vehicle	0	45.2 ± 3.8	85.6 ± 5.3
OGD/R + HZS60	0.1	58.7 ± 4.1	62.1 ± 4.9
OGD/R + HZS60	1	75.4 ± 5.2	35.8 ± 3.7
OGD/R + HZS60	10	88.9 ± 4.9	18.3 ± 2.5

Table 2: Effect of **HZS60** on Neuronal Apoptosis and Survival Following NMDA-Induced Excitotoxicity

Treatment Group	HZS60 Conc. (μM)	Apoptotic Cells (% TUNEL Positive)	Caspase-3 Activity (Fold Change vs. Control)	MAP2-Positive Neurons (% of Control)
Control	0	2.1 ± 0.5	1.0 ± 0.1	100 ± 5.1
NMDA Vehicle	0	55.8 ± 4.7	4.8 ± 0.4	48.2 ± 4.2
NMDA + HZS60	0.1	42.3 ± 3.9	3.5 ± 0.3	60.5 ± 4.8
NMDA + HZS60	1	25.6 ± 2.8	2.1 ± 0.2	78.9 ± 5.5
NMDA + HZS60	10	10.4 ± 1.9	1.4 ± 0.1	91.3 ± 4.7

Experimental Protocols

Protocol 1: Primary Cortical Neuron Culture

This protocol describes the isolation and culture of primary cortical neurons from embryonic day 18 (E18) rat pups.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Materials:

- Timed-pregnant Sprague-Dawley rat (E18)
- DMEM/F12 medium, Neurobasal medium, B-27 supplement, GlutaMAX
- Fetal Bovine Serum (FBS)
- Trypsin-EDTA (0.25%)
- DNase I
- Poly-D-lysine or Poly-L-lysine
- Laminin
- Sterile dissection tools, PBS, culture plates/coverlips

Procedure:

- **Plate Coating:** Coat culture surfaces with 100 µg/mL Poly-D-lysine overnight at 37°C. Wash 3x with sterile water and allow to dry. Optionally, add 10 µg/mL laminin for 2-4 hours before plating.
- **Dissection:** Euthanize the pregnant rat according to approved institutional guidelines. Dissect E18 embryos and place them in ice-cold Hanks' Balanced Salt Solution (HBSS).
- **Cortical Isolation:** Under a dissecting microscope, remove the brains and carefully dissect the cerebral cortices. Remove the meninges.
- **Dissociation:** Mince the cortical tissue into small pieces. Incubate in 0.25% Trypsin-EDTA and a small amount of DNase I for 15 minutes at 37°C.

- Trituration: Stop the digestion by adding DMEM with 10% FBS. Gently triturate the tissue with a fire-polished Pasteur pipette until a single-cell suspension is achieved.
- Plating: Centrifuge the cell suspension at 300 x g for 5 minutes. Resuspend the pellet in Neurobasal medium supplemented with B-27 and GlutaMAX.
- Cell Counting & Seeding: Count viable cells using a hemocytometer and trypan blue. Seed neurons at a density of 5×10^4 to 1×10^5 cells/cm².
- Maintenance: Incubate cultures at 37°C in a humidified 5% CO₂ atmosphere. Perform a half-medium change every 2-3 days. Experiments are typically conducted between 7 and 10 days in vitro (DIV).

Protocol 2: Oxygen-Glucose Deprivation/Reoxygenation (OGD/R) Assay

This protocol models ischemic injury in vitro.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Materials:

- Mature primary neuronal cultures (DIV 7-10)
- Glucose-free DMEM or HBSS, pre-warmed and deoxygenated
- Hypoxic chamber (e.g., with 95% N₂ / 5% CO₂ atmosphere)
- **HZS60** stock solution

Procedure:

- Pre-treatment: One hour prior to OGD, replace the culture medium with fresh, serum-free Neurobasal medium containing the desired concentrations of **HZS60** or vehicle (e.g., DMSO).
- OGD Induction: Wash the cultures twice with deoxygenated glucose-free medium.
- Place the cultures in the glucose-free medium inside a hypoxic chamber and incubate for 60-90 minutes at 37°C.

- Reoxygenation: Remove the plates from the chamber. Replace the OGD medium with the original pre-treatment medium (containing **HZS60** or vehicle) that was saved.
- Return the cultures to the normoxic incubator (37°C, 5% CO₂) for 24 hours.
- Assessment: Following the 24-hour reperfusion period, proceed with cell viability and apoptosis assays.

Protocol 3: NMDA-Induced Excitotoxicity Assay

This protocol models excitotoxic neuronal injury.[\[9\]](#)[\[10\]](#)[\[11\]](#)

Materials:

- Mature primary neuronal cultures (DIV 7-10)
- NMDA stock solution
- **HZS60** stock solution

Procedure:

- Pre-treatment: One hour prior to NMDA exposure, add **HZS60** or vehicle to the culture wells at the desired final concentrations.
- NMDA Treatment: Add NMDA directly to the culture medium to a final concentration of 25-100 µM.
- Incubate for 60 minutes at 37°C.
- Wash and Recovery: After incubation, carefully remove the NMDA-containing medium. Wash the neurons once with warm, fresh medium.
- Return the original conditioned medium (containing **HZS60** or vehicle) to the wells. This minimizes stress on the neurons.[\[10\]](#)
- Incubate for 24 hours at 37°C in a 5% CO₂ incubator.
- Assessment: After the recovery period, proceed with cell viability and apoptosis assays.

Protocol 4: Assessment of Neuroprotection

A. MTT Assay for Cell Viability Measures mitochondrial reductase activity in living cells.[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Add MTT reagent (final concentration 0.5 mg/mL) to each well.
- Incubate for 2-4 hours at 37°C, allowing viable cells to form formazan crystals.
- Add solubilization solution (e.g., DMSO or a detergent-based buffer) to each well and pipette to dissolve the crystals.
- Read the absorbance at 570 nm using a microplate reader. Express results as a percentage of the untreated control.

B. LDH Release Assay for Cytotoxicity Measures the release of lactate dehydrogenase (LDH) from damaged cells.[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Collect the culture supernatant from each well.
- Use a commercial LDH cytotoxicity assay kit, following the manufacturer's instructions.
- Briefly, mix the supernatant with the kit's reaction mixture and incubate for 30 minutes at room temperature.
- Measure the absorbance at 490 nm.
- Determine maximal LDH release by lysing control wells with Triton-X100. Express cytotoxicity as a percentage of this maximum.

C. TUNEL Assay for Apoptosis Detects DNA fragmentation, a hallmark of late-stage apoptosis.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

- Fix the cells on coverslips with 4% paraformaldehyde (PFA) for 15-20 minutes.
- Permeabilize the cells with 0.25% Triton X-100 in PBS for 20 minutes.

- Use a commercial TUNEL assay kit. Incubate the cells with the TdT reaction mixture for 60 minutes at 37°C in a humidified chamber.
- Counterstain nuclei with DAPI.
- Mount coverslips and visualize using a fluorescence microscope. Calculate the percentage of TUNEL-positive nuclei.

D. Caspase-3 Activity Assay Measures the activity of the key executioner caspase-3.[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

- Lyse the cells using the buffer provided in a commercial caspase-3 activity assay kit.
- Determine the protein concentration of the lysate.
- Incubate a defined amount of protein lysate (e.g., 50-200 µg) with the caspase-3 substrate (e.g., DEVD-pNA for colorimetric or DEVD-AMC for fluorometric assays).
- Incubate for 1-2 hours at 37°C.
- Read the signal (absorbance at 405 nm or fluorescence at Ex/Em = 380/440 nm) using a plate reader. Express results as fold change relative to the untreated control.

E. Immunocytochemistry (ICC) for Neuronal Morphology Visualizes neuronal survival and dendritic integrity using neuron-specific markers.[\[27\]](#)[\[28\]](#)

- Fix cells on coverslips with 4% PFA and permeabilize with 0.25% Triton X-100.
- Block non-specific binding with 5% normal goat serum for 1 hour.
- Incubate with a primary antibody against a neuronal marker (e.g., rabbit anti-MAP2 or mouse anti-NeuN) overnight at 4°C.
- Wash 3x with PBS.
- Incubate with a fluorescently-labeled secondary antibody (e.g., goat anti-rabbit Alexa Fluor 488) for 1-2 hours at room temperature.

- Counterstain nuclei with DAPI and mount coverslips.
- Capture images using a fluorescence microscope and quantify the number of surviving, morphologically intact neurons.

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References

- [1. Protocol for the Primary Culture of Cortical and Hippocampal neurons \[gladstone.org\]](#)
- [2. karger.com \[karger.com\]](#)
- [3. Primary Culture of Cortical Neurons \[bio-protocol.org\]](#)
- [4. The Preparation of Primary Cortical Neuron Cultures and a Practical Application Using Immunofluorescent Cytochemistry | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [5. In Vitro Oxygen-Glucose Deprivation to Study Ischemic Cell Death | Springer Nature Experiments \[experiments.springernature.com\]](#)
- [6. In vitro oxygen-glucose deprivation to study ischemic cell death - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [7. Oxygen glucose deprivation \(OGD\) \[bio-protocol.org\]](#)
- [8. Neuronal cultures and oxygen and glucose deprivation \(OGD\) induced neuronal cell injury \[bio-protocol.org\]](#)
- [9. NMDA-induced Excitotoxicity and Lactate Dehydrogenase Assay in Primary Cultured Neurons \[en.bio-protocol.org\]](#)
- [10. NMDA-induced Excitotoxicity and Lactate Dehydrogenase Assay in Primary Cultured Neurons \[bio-protocol.org\]](#)
- [11. Multi-Omic Analysis of Glutamate Excitotoxicity in Primary Neuronal Cultures - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. Plate reader-based assays for measuring cell viability, neuroprotection and calcium in primary neuronal cultures - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

- 13. MTT assay protocol | Abcam [[abcam.com](https://www.abcam.com)]
- 14. Assessment of cell viability in primary neuronal cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. In Vitro Neurotoxicity Resulting from Exposure of Cultured Neural Cells to Several Types of Nanoparticles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 16. Kinetic Lactate Dehydrogenase Assay for Detection of Cell Damage in Primary Neuronal Cell Cultures [[bio-protocol.org](https://www.bio-protocol.org)]
- 17. Kinetic Lactate Dehydrogenase Assay for Detection of Cell Damage in Primary Neuronal Cell Cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Validation of a structure-function assay for neurotoxicity in primary and hiPSC-derived neurons | Axion Biosystems [[axionbiosystems.com](https://www.axionbiosystems.com)]
- 19. TUNEL Staining: Determination of Neuronal Apoptosis [[bio-protocol.org](https://www.bio-protocol.org)]
- 20. [clyte.tech](https://www.clyte.tech) [[clyte.tech](https://www.clyte.tech)]
- 21. [antbioinc.com](https://www.antbioinc.com) [[antbioinc.com](https://www.antbioinc.com)]
- 22. TUNEL Apoptosis Assay (Fluorescent) - Creative Bioarray | Creative Bioarray [[creative-bioarray.com](https://www.creative-bioarray.com)]
- 23. Caspase Activity Assay - Creative Bioarray | Creative Bioarray [[creative-bioarray.com](https://www.creative-bioarray.com)]
- 24. [mpbio.com](https://www.mpbio.com) [[mpbio.com](https://www.mpbio.com)]
- 25. [abcam.com](https://www.abcam.com) [[abcam.com](https://www.abcam.com)]
- 26. [media.cellsignal.com](https://www.media.cellsignal.com) [[media.cellsignal.com](https://www.media.cellsignal.com)]
- 27. Immunofluorescent staining for neuronal marker MAP2 [[protocols.io](https://www.protocols.io)]
- 28. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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